

Independent Verification of SP 111 Activity: A Comparative Analysis

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Compound of Interest

Compound Name: SP 111
CAS No.: 55602-38-5
Cat. No.: B1236782

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Disclaimer: The compound "**SP 111**" appears to be a hypothetical substance, as a comprehensive search did not yield a specific therapeutic agent with this designation. Therefore, for the purpose of this guide, "**SP 111**" will be used as a representative mTOR (mammalian target of rapamycin) inhibitor. The data presented for **SP 111** is illustrative of the typical performance of a selective mTOR inhibitor. This guide compares its activity to real-world alternative therapies that target the PI3K/AKT/mTOR signaling pathway, a critical cascade in cell growth and proliferation frequently dysregulated in cancer.

This comparison guide provides an objective analysis of the in vitro activity of **SP 111** and its alternatives, supported by experimental data from publicly available research. The information is intended for researchers, scientists, and drug development professionals.

Comparison of In Vitro Activity

The following tables summarize the quantitative data on the anti-proliferative and pro-apoptotic effects of **SP 111** (as a representative mTOR inhibitor) and its alternatives in various cancer cell lines.

Table 1: Anti-Proliferative Activity (IC50 Values)

The half-maximal inhibitory concentration (IC50) is a measure of the potency of a substance in inhibiting a specific biological or biochemical function. Lower IC50 values indicate higher potency.

Compound	Target	Cell Line	Cancer Type	IC50 (nM)
SP 111 (e.g., Everolimus)	mTORC1	MDA-MB-468	Triple-Negative Breast Cancer	~1
Hs578T	Triple-Negative Breast Cancer	~1		
BT549	Triple-Negative Breast Cancer	~1		
HCT116	Colon Cancer	>1000		
BEZ235	Dual PI3K/mTOR	K422	Follicular Lymphoma	<25
SUDHL16	Follicular Lymphoma	<25		
OVISE	Ovarian Clear Cell Carcinoma	<100		
BKM120	Pan-PI3K	U87MG	Glioblastoma	~500
A2780	Ovarian Cancer	~600		
Rapamycin	mTORC1	SCC61	Head and Neck Squamous Cell Carcinoma	5000
SQ20B	Head and Neck Squamous Cell Carcinoma	12000		

Table 2: Induction of Apoptosis

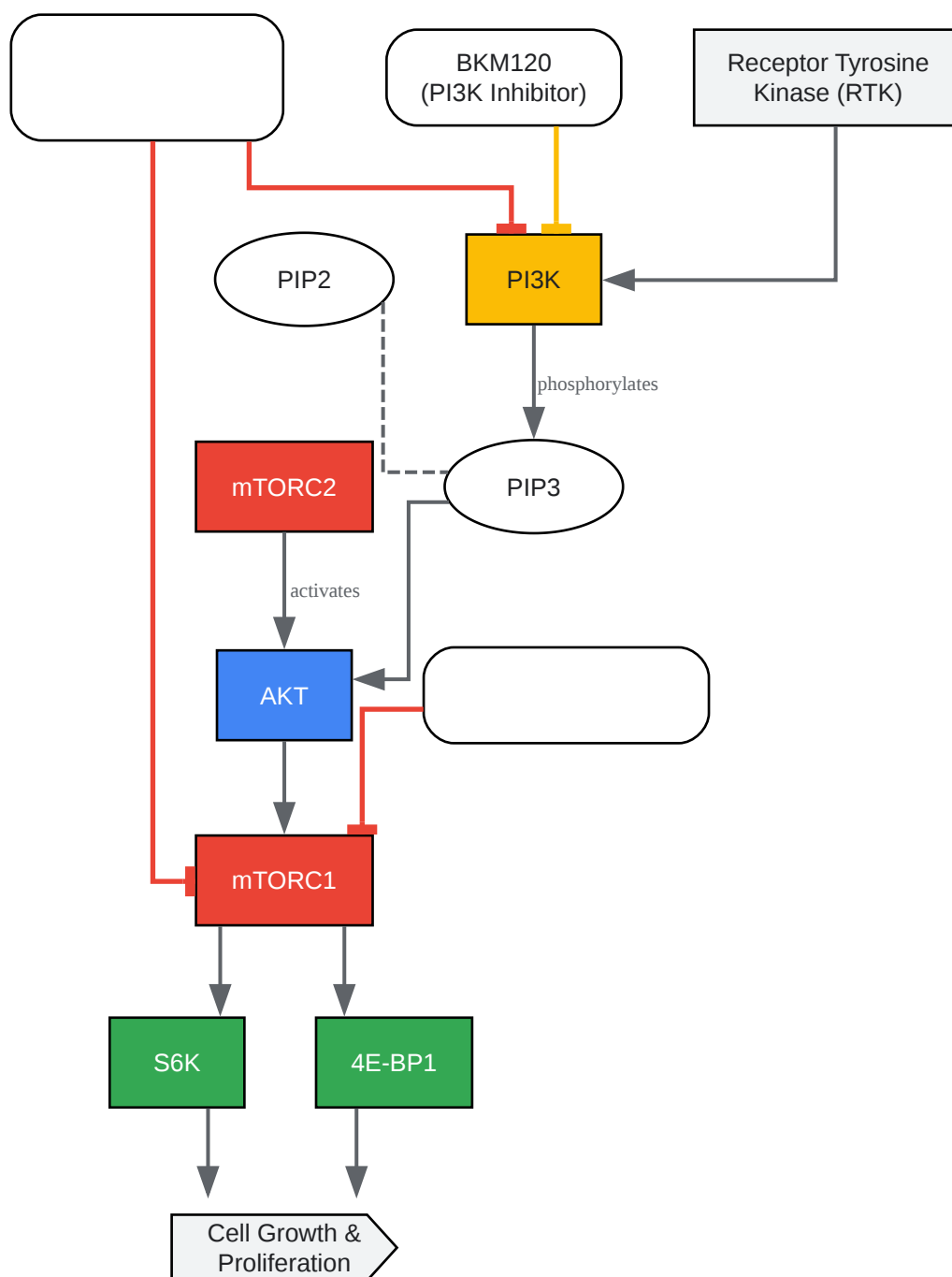
This table compares the ability of each compound to induce programmed cell death (apoptosis) in cancer cells.

Compound	Cell Line	Cancer Type	Concentration	Apoptotic Cells (% of Control)
SP 111 (e.g., Everolimus)	IB136	Leiomyosarcoma	High Dose	No significant increase
BEZ235	IB136	Leiomyosarcoma	High Dose	40% increase[1]
K562/A	Chronic Myeloid Leukemia	50 nM	~75% increase	
BKM120	IB136	Leiomyosarcoma	High Dose	65% increase[1]

Signaling Pathway and Experimental Workflows

Visual representations of the targeted signaling pathway and the experimental procedures used to generate the data in this guide are provided below.

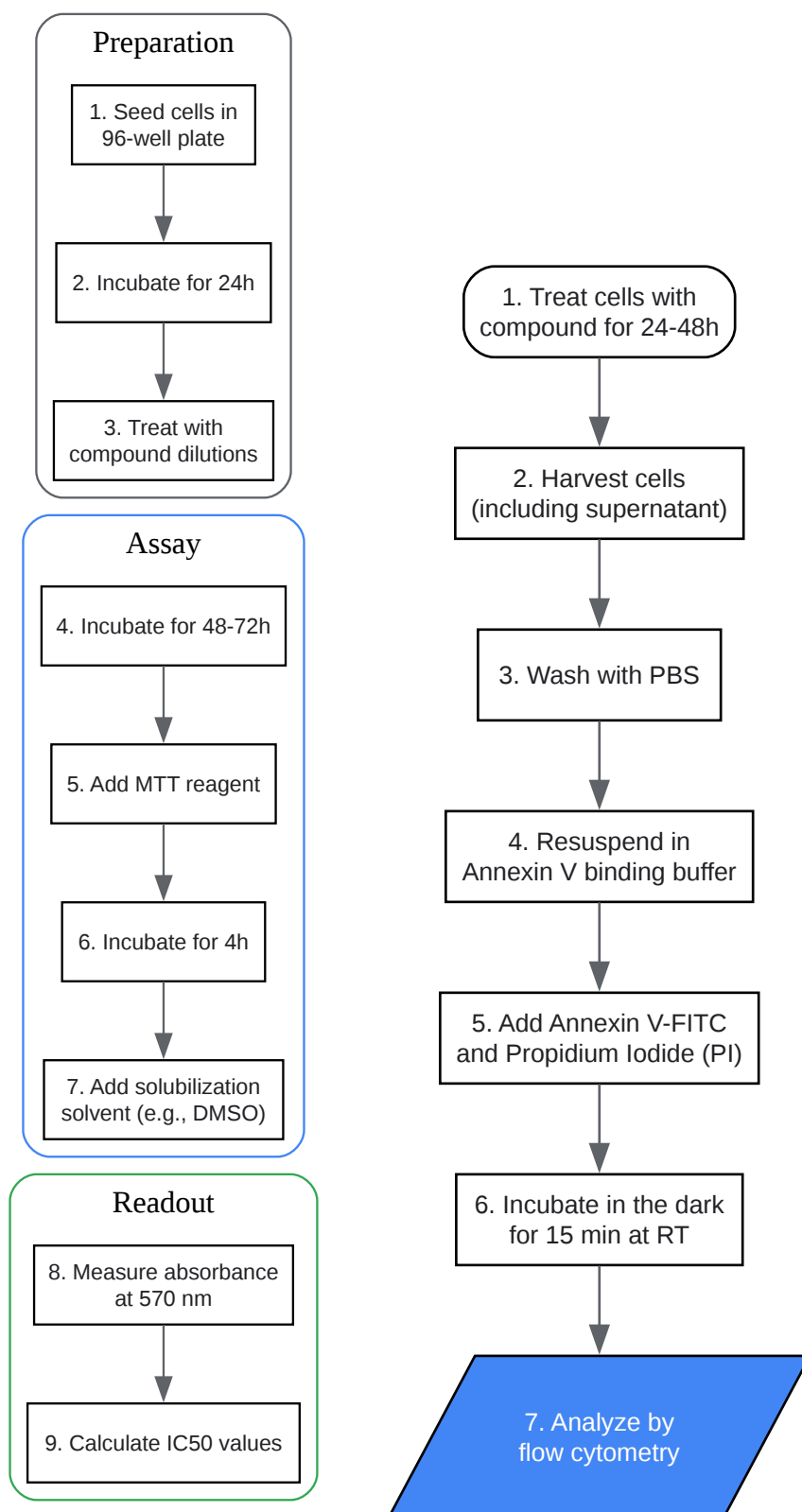
PI3K/AKT/mTOR Signaling Pathway



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Caption: The PI3K/AKT/mTOR signaling pathway and points of inhibition.

Experimental Workflow: Cell Viability (MTT Assay)



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References

- [1. oncotarget.com \[oncotarget.com\]](https://oncotarget.com)
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